

Elemental analysis standards for 1-(3-Chloro-propenyl)-3-nitro-benzene

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Compound of Interest

Compound Name: 1-(3-Chloro-propenyl)-3-nitro-benzene

CAS No.: 2016-83-3

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An In-Depth Guide to the Elemental Analysis of **1-(3-Chloro-propenyl)-3-nitro-benzene**: Standards, Methods, and Validation

For researchers, scientists, and professionals in drug development, the precise characterization of a molecule is the bedrock of reliable and reproducible science. The compound **1-(3-chloro-propenyl)-3-nitro-benzene**, with its distinct chloro, nitro, and alkenyl functionalities, presents a unique analytical challenge.^[1] Accurate determination of its elemental composition is not merely a procedural step but a critical checkpoint for verifying purity, confirming structure, and meeting stringent regulatory standards.

This guide provides a comprehensive comparison of the analytical standards and methodologies for the elemental analysis of **1-(3-chloro-propenyl)-3-nitro-benzene**. Moving beyond a simple recitation of protocols, we will explore the causality behind experimental choices, establish self-validating systems through the use of Certified Reference Materials (CRMs), and ground our discussion in authoritative standards.

The Theoretical Benchmark: Stoichiometric Composition

Before any analysis, the theoretical elemental composition must be calculated from the molecular formula, $C_9H_8ClNO_2$.^[1] This calculation serves as the fundamental point of truth against which all experimental results are measured.

Molecular Weight: 197.62 g/mol

Element	Symbol	Atomic Weight (g/mol)	Atoms per Molecule	Total Weight (g/mol)	Weight Percentage (%)
Carbon	C	12.011	9	108.099	54.72%
Hydrogen	H	1.008	8	8.064	4.08%
Chlorine	Cl	35.453	1	35.453	17.94%
Nitrogen	N	14.007	1	14.007	7.09%
Oxygen	O	15.999	2	31.998	16.19%

Table 1.
Theoretical
elemental
composition
of 1-(3-
Chloro-
propenyl)-3-
nitro-
benzene.

Core Analytical Methodologies: A Comparative Overview

The determination of the five key elements in **1-(3-chloro-propenyl)-3-nitro-benzene** requires a combination of techniques. The gold standard for carbon, hydrogen, and nitrogen is

combustion analysis, while chlorine determination necessitates a specialized approach.^{[2][3][4]}

Technique	Elements Determined	Principle of Operation	Relevant Standards	Advantages	Limitations & Interferences
Combustion Analysis	C, H, N, S	The sample is combusted in pure oxygen at high temperatures (~1000°C). The resulting gases (CO ₂ , H ₂ O, N ₂ , SO ₂) are separated and quantified using a thermal conductivity detector (TCD) or infrared (IR) cells.[2][5]	ASTM D5291, ISO 10694, EN 13654-2[6][7]	High precision and accuracy (typically ±0.3%), rapid analysis, high degree of automation, small sample size.[8]	Indirect determination of oxygen. Incomplete combustion can lead to inaccurate results. The presence of other halogens does not typically interfere with C, H, N determination.
Combustion Ion Chromatography (CIC)	Cl, Br, F, S	The sample is combusted, and the resulting acidic gases (e.g., HCl) are trapped in an aqueous absorption solution. The concentration of the	ASTM D7359, EN 14582	High selectivity and sensitivity for halogens and sulfur. Suitable for a wide range of solid and liquid matrices.[9]	Requires specialized instrumentation. Can be more time-consuming than direct combustion analysis. Interference from other halides if not

		resulting chloride ions is then determined by ion chromatography. [9]			properly separated chromatographically.
Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES)	Cl, Br, I	After sample digestion or combustion, the sample is introduced into an argon plasma, which excites the atoms. The characteristic light emitted as the atoms return to their ground state is measured to quantify the element. [10]	In-house validated methods based on sample matrix.	Ability to measure multiple elements simultaneously. High sensitivity for many elements. [10]	Halogen determination requires specialized ICP-OES systems capable of operating in the deep UV region. Potential for spectral interferences. [10]

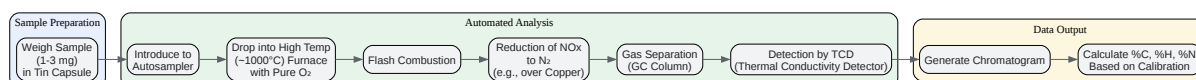
Table 2.
Comparison of primary analytical techniques for the elemental analysis of 1-(3-Chloropropenyl)-3-

nitro-
benzene.

Experimental Workflows and Diagrams

Combustion Analysis (CHN Determination)

The workflow for CHN analysis is a highly automated and efficient process designed to ensure complete combustion and precise detection.

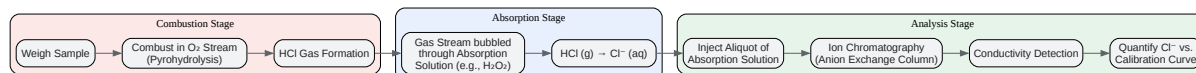


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Figure 1. Workflow for CHN determination by combustion analysis.

Combustion Ion Chromatography (Cl Determination)

The determination of chlorine requires a two-stage process: combustion to liberate the element as an inorganic acid, followed by quantitative analysis using ion chromatography.



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Figure 2. Workflow for Chlorine determination by Combustion Ion Chromatography (CIC).

The Cornerstone of Trust: Certified Reference Materials (CRMs)

Trustworthy elemental analysis is impossible without proper calibration and validation. Certified Reference Materials (CRMs) are highly characterized, homogeneous, and stable materials with certified property values and associated uncertainties.^[11] They are indispensable for calibrating instruments and validating methodologies.

For the analysis of **1-(3-chloro-propenyl)-3-nitro-benzene**, a two-pronged approach to CRM selection is required:

- CHN Analysis CRMs: These are typically high-purity, stable organic compounds.
- Chlorine Analysis CRMs: A certified organochlorine compound is necessary to validate the halogen determination method.

CRM Type	Example CRM	Application	Typical Certified Values	Source Examples
CHN Standard	Acetanilide (C ₈ H ₉ NO)	Instrument Calibration & Validation	C: 71.09%, H: 6.71%, N: 10.36%	Elemental Microanalysis, Sigma-Aldrich, Alpha Resources[11] [12]
CHN Standard	Sulfanilamide (C ₆ H ₈ N ₂ O ₂ S)	Instrument Calibration & Validation	C: 41.85%, H: 4.68%, N: 16.27%	Elemental Microanalysis, CPAchem[12] [13]
Halogen Standard	Chlorobenzoic Acid (C ₇ H ₅ ClO ₂)	Method Validation for CIC	Cl: 22.64%	Sigma-Aldrich, Chem Service[14]
Multi-element	Various Organic CRMs	Broad applicability	Certified values for C, H, N, S, Cl	SPEX CertiPrep, Chiron, NIST[14]

Table 3.
Representative
Certified
Reference
Materials for
method
validation and
calibration.

Detailed Experimental Protocols

The following protocols are designed as self-validating systems, incorporating CRMs for calibration and quality control.

Protocol 1: Determination of Carbon, Hydrogen, and Nitrogen by Combustion Analysis

1. Objective: To accurately quantify the weight percent of C, H, and N in **1-(3-chloro-propenyl)-3-nitro-benzene**.

2. Instrumentation: A modern CHNS/O elemental analyzer (e.g., from Elementar, Eurofins, Leco).^[6]^[15]

3. Materials:

- Calibration CRM: Acetanilide or similar certified standard.^[12]
- Sample: **1-(3-chloro-propenyl)-3-nitro-benzene**, dried to constant weight.
- Consumables: Tin capsules, high-purity oxygen (99.999%), and helium carrier gas.^[5]

4. Procedure:

- Step 1: Instrument Calibration:
 - Accurately weigh (to 0.001 mg) multiple replicates of the Acetanilide CRM (typically 1-3 mg) into tin capsules.
 - Analyze the CRMs to generate a multi-point calibration curve. The instrument software will use this to establish response factors for C, H, and N.
- Step 2: Sample Preparation:
 - In the same manner, accurately weigh 1-3 mg of **1-(3-chloro-propenyl)-3-nitro-benzene** into a tin capsule. Prepare at least three replicates.
- Step 3: Analysis:
 - Run a blank (empty tin capsule) to zero the instrument.
 - Analyze the sample replicates using the established calibration.
- Step 4: Validation and Data Reporting:

- After every 5-10 samples, analyze a single Acetanilide CRM as an unknown. The results must fall within the certified tolerance (e.g., $\pm 0.3\%$) of the known values to validate the run.
- Report the average weight percent and standard deviation for C, H, and N for the **1-(3-chloro-propenyl)-3-nitro-benzene** sample.

Protocol 2: Determination of Chlorine by Combustion Ion Chromatography (CIC)

1. Objective: To accurately quantify the weight percent of Cl in **1-(3-chloro-propenyl)-3-nitro-benzene**.

2. Instrumentation: A combustion system coupled to an ion chromatograph with a conductivity detector.[9]

3. Materials:

- Calibration Standards: Certified aqueous chloride standards (e.g., 1000 ppm Cl^-) for IC calibration.
- Validation CRM: A certified organochlorine compound like 2-Chlorobenzoic Acid.
- Reagents: Deionized water, absorption solution (e.g., dilute hydrogen peroxide), IC eluent (e.g., carbonate/bicarbonate buffer).

4. Procedure:

- Step 1: IC Calibration:
 - Prepare a series of aqueous chloride standards by serial dilution (e.g., 0.5, 1, 5, 10, 20 ppm).
 - Analyze these standards on the ion chromatograph to create a calibration curve of conductivity response versus concentration.
- Step 2: Sample Combustion and Absorption:

- Accurately weigh approximately 1-5 mg of the **1-(3-chloro-propenyl)-3-nitro-benzene** sample into a combustion boat.
- Combust the sample according to the instrument's parameters. The resulting gases are passed through the absorption solution, trapping HCl as aqueous Cl^- .
- Step 3: Sample Analysis:
 - Inject an aliquot of the absorption solution into the ion chromatograph.
 - Determine the concentration of Cl^- in the solution using the calibration curve.
- Step 4: Calculation and Validation:
 - Calculate the original weight percent of chlorine in the solid sample based on the initial sample mass and the final volume and concentration of the absorption solution.
 - To validate the entire procedure, analyze the 2-Chlorobenzoic Acid CRM. The experimentally determined chlorine percentage should agree with the certified value within an acceptable margin of error (typically <5% relative error).

Conclusion: Ensuring Analytical Certainty

The elemental analysis of **1-(3-chloro-propenyl)-3-nitro-benzene** is a multi-faceted process that relies on the synergistic application of advanced instrumentation, robust methodologies, and unimpeachable standards. While combustion analysis provides a rapid and precise determination of carbon, hydrogen, and nitrogen, the accurate quantification of chlorine requires the specificity of techniques like Combustion Ion Chromatography.

The ultimate trustworthiness of the data, however, is not derived from the instrumentation alone. It is achieved through a rigorous, self-validating workflow grounded in the consistent and correct use of Certified Reference Materials for both calibration and ongoing quality control. By adhering to these principles, researchers and drug development professionals can ensure that their analytical data is not just a number, but a reliable and defensible statement of molecular identity and purity.

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